A Technical Guide to the Stability and Storage of Nonadecanoyl Chloride

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Compound of Interest

Compound Name:	*Nonadecanoyl chloride*
CAS No.:	*59410-47-8*
Cat. No.:	*B056548*

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Nonadecanoyl chloride (C19H37ClO), a long-chain acyl chloride, is a valuable reagent in organic synthesis, particularly in the fields of lipid research and drug development for the introduction of the nonadecanoyl moiety. Its high reactivity, while beneficial for chemical transformations, necessitates a thorough understanding of its stability and requires specific storage and handling conditions to ensure its integrity and prevent degradation. This guide provides an in-depth overview of the stability profile of **nonadecanoyl chloride**, recommended storage protocols, and methodologies for assessing its purity.

Core Stability & Reactivity Profile

Nonadecanoyl chloride is a moisture- and air-sensitive compound. Its stability is primarily dictated by its susceptibility to hydrolysis and reaction with other nucleophiles. Under optimal conditions, it is a stable compound; however, exposure to adverse conditions can lead to rapid degradation.

Key Factors Influencing Stability:

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- Moisture: The presence of water leads to rapid hydrolysis, yielding nonadecanoic acid and hydrochloric acid. This is the primary degradation pathway.
- Air: While less reactive than with water, prolonged exposure to air, which contains moisture, will lead to hydrolysis.
- Temperature: Elevated temperatures can accelerate the rate of degradation reactions.
- Incompatible Materials: Contact with bases (including amines), alcohols, strong oxidizing agents, and some metals can lead to vigorous and potentially hazardous reactions.

The primary degradation pathway of **nonadecanoyl chloride** is hydrolysis. The lone pair of electrons on the oxygen atom of a water molecule attacks the electrophilic carbonyl carbon of the acyl chloride. This is followed by the elimination of a chloride ion and a proton to form the corresponding carboxylic acid and hydrochloric acid.

Quantitative Stability and Storage Data

While specific kinetic data for the degradation of **nonadecanoyl chloride** is not readily available in the literature, the following table summarizes the key stability and storage parameters based on its chemical properties and information from safety data sheets for long-chain acyl chlorides.

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Parameter	Recommended Condition	Rationale
Storage Temperature	Cool, dry place. Some suppliers recommend room temperature, while for others, refrigeration (2-8 °C) is common practice for reactive chemicals.	Lower temperatures slow down the rate of potential degradation reactions.
Atmosphere	Inert atmosphere (e.g., under nitrogen or argon)[1][2][3].	Prevents contact with atmospheric moisture and oxygen, minimizing hydrolysis and potential oxidation.
Container	Tightly sealed, chemically resistant glass (e.g., borosilicate) or other compatible containers. Avoid aluminum or galvanized containers[4].	Prevents ingress of moisture and air. Avoids reaction with incompatible materials.
Incompatible Substances	Water, strong bases, alcohols, amines, strong oxidizing agents, and metals[1][2][3].	These substances react readily with the acyl chloride functional group, leading to degradation of the material and potential hazards.
Physical State	Solid at room temperature (Melting Point: Data not consistently available, but similar long-chain acyl chlorides are solids or low-melting solids).	Physical state can affect handling and susceptibility to atmospheric exposure.

Experimental Protocols

Protocol 1: Assessment of **Nonadecanoyl Chloride** Purity by Titration

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This protocol describes a method to determine the purity of **nonadecanoyl chloride** by measuring the amount of hydrolyzable chloride.

Materials:

- **Nonadecanoyl chloride** sample
- Isopropyl alcohol, anhydrous
- Standardized silver nitrate ($AgNO_3$) solution (e.g., 0.1 N)
- Potassium chromate (K_2CrO_4) indicator solution
- Deionized water
- Erlenmeyer flasks
- Burette
- Analytical balance

Methodology:

- Accurately weigh approximately 0.5 g of the **nonadecanoyl chloride** sample into a 250 mL Erlenmeyer flask.
- Add 50 mL of anhydrous isopropyl alcohol to the flask to dissolve the sample.
- Add 1 mL of potassium chromate indicator solution.
- Carefully add 10 mL of deionized water to hydrolyze the **nonadecanoyl chloride**. The solution will become acidic due to the formation of HCl.
- Titrate the solution with the standardized silver nitrate solution. The endpoint is indicated by the first permanent appearance of a reddish-brown precipitate of silver chromate.
- Record the volume of silver nitrate solution used.

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- Calculate the purity of the **nonadecanoyl chloride** based on the following formula: Purity (%) = (V * N * MW) / (W * 10) Where:
  - V = Volume of AgNO3 solution in mL
  - N = Normality of AgNO3 solution
  - MW = Molecular weight of **nonadecanoyl chloride** (316.95 g/mol)
  - W = Weight of the sample in g

Protocol 2: Monitoring Degradation by Infrared (IR) Spectroscopy

This protocol provides a qualitative method to monitor the degradation of **nonadecanoyl chloride** over time by observing changes in its infrared spectrum.

Materials:

- **Nonadecanoyl chloride** sample
- FTIR spectrometer with an appropriate sample holder (e.g., NaCl plates for neat liquid/solid or a solution cell)
- Anhydrous solvent (e.g., hexane or chloroform), if analyzing in solution

Methodology:

- Acquire an initial IR spectrum of a fresh or newly received sample of **nonadecanoyl chloride**.
  - The characteristic C=O stretching frequency for an acyl chloride is typically in the range of 1770-1815 cm^{-1}.
- Store the sample under the desired conditions to be tested (e.g., at room temperature exposed to air, or in a desiccator).
- Periodically acquire new IR spectra of the sample over time (e.g., daily, weekly).

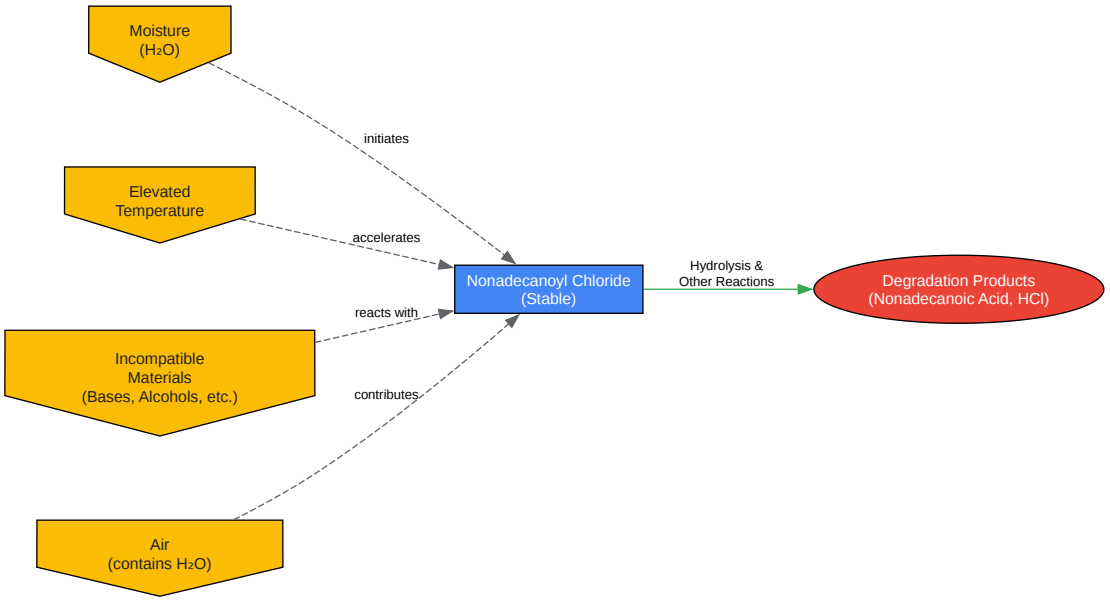
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- Monitor the spectra for changes. The appearance and growth of a broad absorption band in the region of 2500-3300 cm^{-1} (O-H stretch) and a shift in the carbonyl peak to the region of 1700-1725 cm^{-1} are indicative of the formation of the carboxylic acid (nonadecanoic acid) due to hydrolysis.

- The relative intensity of the acyl chloride carbonyl peak to the carboxylic acid carbonyl peak can be used as a qualitative measure of degradation.

Visualization of Stability Factors

The following diagram illustrates the key factors that can compromise the stability of **nonadecanoyl chloride**, leading to its degradation.



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Caption: Factors leading to the degradation of **nonadecanoyl chloride**.

Conclusion

The intrinsic reactivity of **nonadecanoyl chloride** makes it a powerful synthetic tool, but also demands careful attention to its stability and storage. By adhering to the guidelines outlined in

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this document—maintaining a dry, inert, and cool environment and avoiding contact with incompatible substances—researchers can ensure the quality and efficacy of this important reagent in their scientific endeavors. Regular purity assessment, particularly for older stock or materials that may have been improperly stored, is a critical component of quality control in the laboratory.

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